

Application Notes and Protocols for MAZ51 Xenograft Mouse Model Experimental Design

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Compound of Interest

Compound Name: MAZ51

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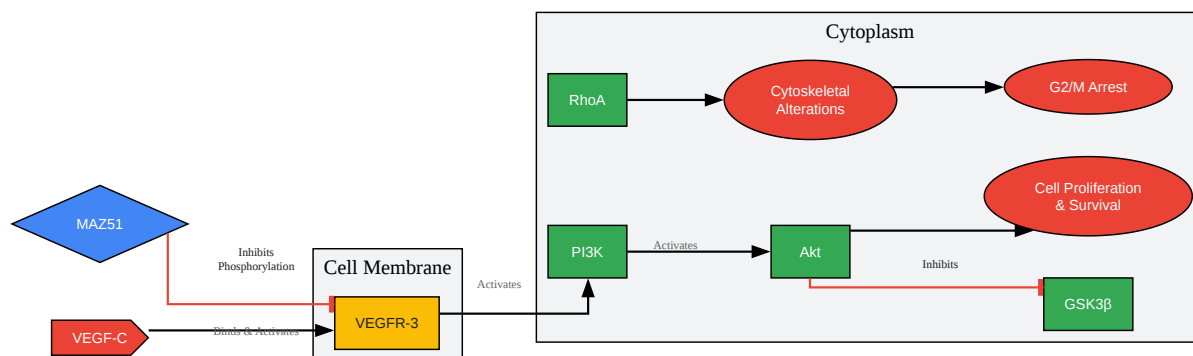
This document provides a detailed guide for designing and executing a xenograft mouse model experiment to evaluate the in-vivo anti-tumor efficacy of **MAZ51**, an indolinone-based inhibitor of Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3) tyrosine kinase.

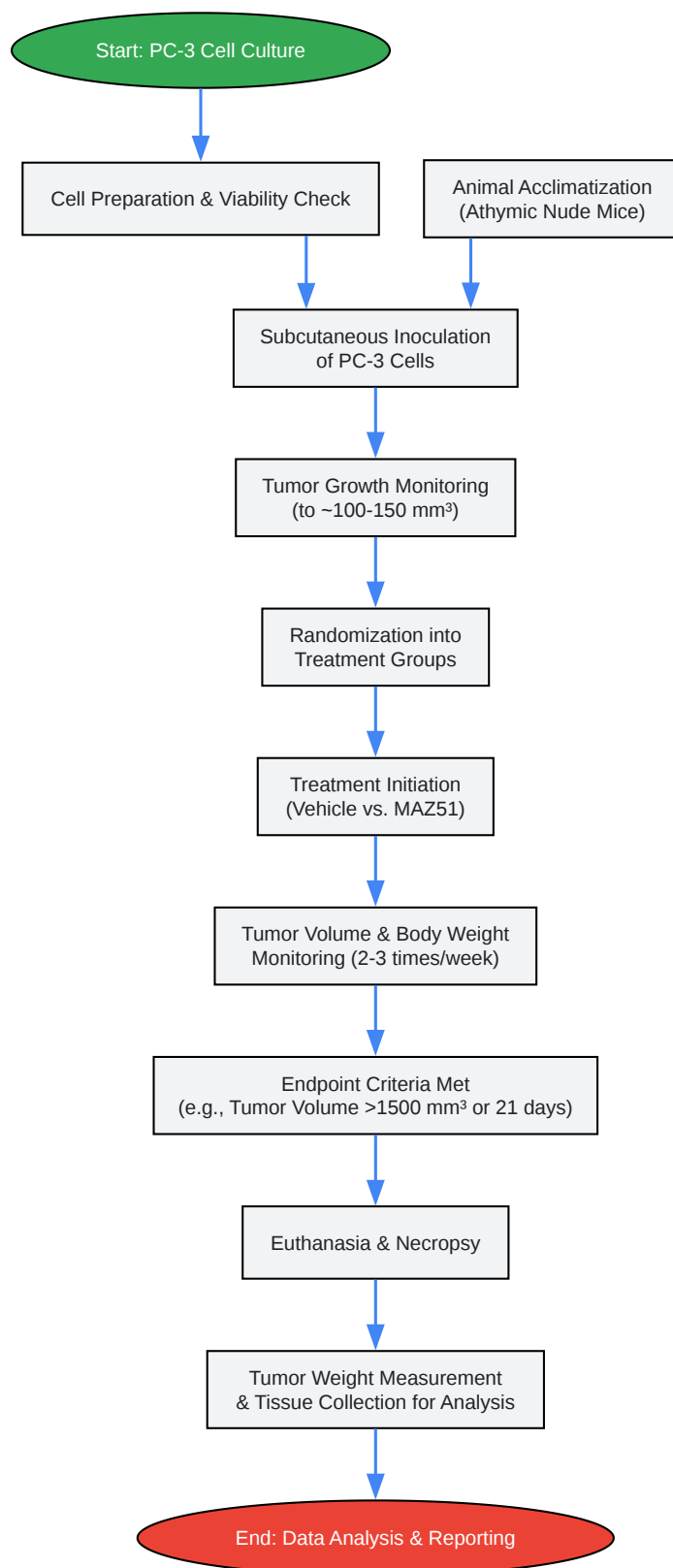
Introduction

MAZ51 is a small molecule inhibitor that has demonstrated anti-angiogenic and direct anti-tumor properties by targeting the VEGF-C/VEGFR-3 signaling axis.[1] It has been shown to induce G2/M cell cycle arrest and apoptosis in various tumor cell lines.[2][3] The following protocols and application notes describe the use of a xenograft mouse model to assess the therapeutic potential of **MAZ51** in a preclinical setting. This guide will focus on a subcutaneous xenograft model using the human prostate cancer cell line, PC-3, based on existing evidence of **MAZ51**'s activity against this cell type.[4][5]

Key Signaling Pathways of MAZ51

MAZ51 primarily exerts its effects through the inhibition of VEGFR-3. However, its downstream effects have been shown to involve the modulation of other critical signaling pathways implicated in cell proliferation, survival, and cytoskeletal organization.





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References

- 1. The Indolinone MAZ51 Induces Cell Rounding and G2/M Cell Cycle Arrest in Glioma Cells without the Inhibition of VEGFR-3 Phosphorylation: Involvement of the RhoA and Akt/GSK3 β Signaling Pathways | PLOS One [journals.plos.org]
- 2. The indolinone MAZ51 induces cell rounding and G2/M cell cycle arrest in glioma cells without the inhibition of VEGFR-3 phosphorylation: involvement of the RhoA and Akt/GSK3 β signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. Frontiers | MAZ51 Blocks the Tumor Growth of Prostate Cancer by Inhibiting Vascular Endothelial Growth Factor Receptor 3 [frontiersin.org]
- 5. MAZ51 Blocks the Tumor Growth of Prostate Cancer by Inhibiting Vascular Endothelial Growth Factor Receptor 3 - PMC [pmc.ncbi.nlm.nih.gov]
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